

Myristyl Acetate literature review and historical context

Author: BenchChem Technical Support Team. Date: December 2025

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Myristyl Acetate: A Comprehensive Technical Review Abstract

Myristyl acetate, a saturated fatty ester, has garnered significant interest across diverse scientific and industrial fields. This technical guide provides an in-depth review of myristyl acetate, encompassing its chemical and physical properties, synthesis methodologies, and historical context. It is intended for researchers, scientists, and professionals in drug development and cosmetic science. This document summarizes key quantitative data in structured tables, details experimental protocols for its synthesis, and presents visual diagrams of its synthesis workflow and mechanisms of action to facilitate a comprehensive understanding.

Introduction

Myristyl acetate (CAS 638-59-5), also known as tetradecyl acetate, is the ester of myristyl alcohol and acetic acid.[1] It is a versatile compound utilized primarily in the cosmetics and personal care industry as an emollient and fragrance ingredient.[2] Additionally, myristyl acetate serves as a semiochemical, specifically a sex pheromone, for various insect species, finding application in pest management strategies.[3][4] This guide aims to consolidate the available scientific literature on myristyl acetate, providing a detailed resource for researchers and developers.



Historical Context

While the precise date and discoverer of **myristyl acetate** are not well-documented in readily available literature, its use has evolved with the advancements in the cosmetics and chemical industries. Initially, esters like **myristyl acetate** were likely developed as synthetic alternatives to natural waxes and oils for creating desirable textures in cosmetic formulations. The identification of **myristyl acetate** as an insect sex pheromone component for various Lepidoptera species, such as the codling moth (Cydia pomonella), marked a significant development in its application, extending its utility to agriculture and pest control.[4][5]

Chemical and Physical Properties

Myristyl acetate is a white to pale yellow crystalline solid or a clear, colorless oily liquid at room temperature.[2][6] Its physical and chemical properties are summarized in the tables below.

Table 1: Physical Properties of Myristyl Acetate



| Property | Value | Reference(s) |
|-------------------|--|--------------|
| Molecular Formula | C16H32O2 | [1] |
| Molecular Weight | 256.42 g/mol | [1] |
| Appearance | White to pale yellow crystalline solid or clear colorless oily liquid | [2][6] |
| Melting Point | 14 °C | [2] |
| Boiling Point | 299.00 to 301.00 °C @ 760.00 mm Hg | [6] |
| Density | 0.9 ± 0.1 g/cm ³ | [2] |
| Vapor Pressure | 0.001000 mmHg @ 25.00 °C (estimated) | [6] |
| Flash Point | 272.00 °F (133.33 °C) | [6] |
| Solubility | Insoluble in water; Soluble in alcohol, chloroform (slightly), methanol (slightly) | [2][6] |
| logP (o/w) | 6.899 (estimated) | [6] |

Table 2: Spectroscopic Data for Myristyl Acetate



| Technique | Data Summary | Reference(s) |
|----------------------------|---|--------------|
| ¹ H NMR | Data available on PubChem, acquired on a Varian CFT-20 instrument. | [1] |
| ¹³ C NMR | Data available on PubChem. | [1] |
| Mass Spectrometry (GC-MS) | Multiple spectra available on PubChem, with a prominent peak at m/z 43. | [1] |
| Infrared (IR) Spectroscopy | FTIR spectrum (capillary cell, neat) available on PubChem. | [1] |

Synthesis of Myristyl Acetate

Myristyl acetate is primarily synthesized through the esterification of myristyl alcohol with acetic acid. This reaction can be catalyzed by strong acids or enzymes.

Acid-Catalyzed Esterification (Fischer Esterification)

The most common laboratory and industrial synthesis method is the Fischer esterification, which involves reacting myristyl alcohol with an excess of acetic acid in the presence of an acid catalyst such as sulfuric acid or p-toluenesulfonic acid.[2]

The following is a representative protocol for the synthesis of an acetate ester, adapted for myristyl acetate.

Materials:

- Myristyl alcohol (1-tetradecanol)
- Glacial acetic acid
- Concentrated sulfuric acid (catalyst)
- 5% aqueous sodium bicarbonate solution



- Anhydrous sodium sulfate
- Distilled water
- Organic solvent (e.g., diethyl ether or hexane)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine myristyl alcohol and a molar excess of glacial acetic acid.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Heat the reaction mixture to reflux and maintain for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and wash with distilled water to remove the excess acetic acid and sulfuric acid.
- Neutralize any remaining acid by washing with a 5% aqueous sodium bicarbonate solution until the aqueous layer is basic.
- Wash the organic layer again with distilled water.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter to remove the drying agent.
- Remove the solvent under reduced pressure using a rotary evaporator.
- The crude myristyl acetate can be further purified by vacuum distillation.

Enzymatic Synthesis

An alternative, "green" synthesis route involves the use of lipases as biocatalysts. This method avoids the use of strong acids and high temperatures, leading to a cleaner product with fewer



byproducts. Immobilized Candida antarctica lipase B (Novozym 435) has been shown to be effective for the synthesis of similar fatty acid esters.

The following is a generalized protocol for the enzymatic synthesis of myristyl acetate.

Materials:

- Myristyl alcohol
- Acetic acid
- Immobilized lipase (e.g., Novozym 435)
- Anhydrous conditions (molecular sieves or vacuum)

Procedure:

- Combine equimolar amounts of myristyl alcohol and acetic acid in a reaction vessel.
- Add the immobilized lipase (typically 1-5% by weight of the reactants).
- Maintain the reaction at a controlled temperature (e.g., 40-70°C) with constant stirring.
- To drive the equilibrium towards the product, remove the water produced during the reaction, either by applying a vacuum or by adding molecular sieves.
- Monitor the reaction progress by analyzing aliquots using gas chromatography (GC) or by titration of the remaining acid.
- Once the desired conversion is achieved, the immobilized enzyme can be removed by filtration and reused.
- The resulting **myristyl acetate** is typically of high purity and may not require extensive purification.

Applications Cosmetics and Personal Care



Myristyl acetate is widely used in cosmetic formulations as a skin conditioning agent and emollient.[6] It imparts a smooth, non-greasy feel to lotions, creams, and other personal care products. It also functions as a fragrance ingredient due to its mild, waxy odor.[2]

Insect Pheromone

Myristyl acetate is a component of the sex pheromone of several insect species, particularly moths.[4] It is used in insect traps and mating disruption strategies for pest management in agriculture. For example, it is a known attractant for the codling moth (Cydia pomonella) and the pandemis leafroller (Pandemis pyrusana).[4][5]

Mechanism of Action Emollient Action

As an emollient, **myristyl acetate** works by forming a thin, occlusive layer on the surface of the skin. This layer helps to reduce transepidermal water loss (TEWL), thereby increasing the skin's moisture content and promoting a soft and smooth appearance.

Pheromonal Action

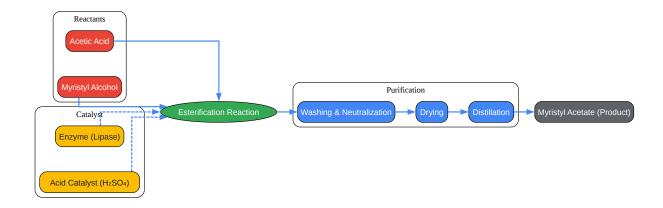
In insects, pheromones like **myristyl acetate** are detected by specialized olfactory receptor neurons (ORNs) located in the antennae. The binding of **myristyl acetate** to a specific olfactory receptor (OR) on the surface of an ORN triggers the opening of an ion channel.[7] This leads to the depolarization of the neuron and the generation of an electrical signal that is transmitted to the brain, resulting in a specific behavioral response, such as mating behavior.[8]

Safety and Toxicology

Myristyl acetate is generally considered safe for its intended use in cosmetics. The Cosmetic Ingredient Review (CIR) has assessed the safety of myristyl acetate and concluded that it is safe in the present practices of use and concentration in cosmetics.[1] It is not considered to be a significant skin irritant or sensitizer.[9] From an environmental perspective, it is not expected to be persistent or bioaccumulative.[10]

Visualizations

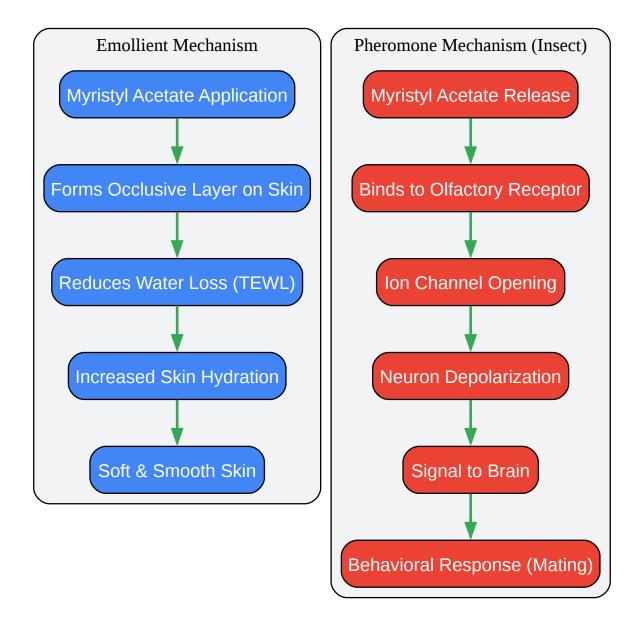




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Figure 1: General workflow for the synthesis of Myristyl Acetate.





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Figure 2: Mechanisms of action for Myristyl Acetate.

Conclusion

Myristyl acetate is a well-characterized fatty ester with established applications in the cosmetic and agricultural industries. Its synthesis is straightforward, with both traditional acid-catalyzed and modern enzymatic methods available. The physical and chemical properties of **myristyl acetate** make it an effective emollient, while its biological activity as a pheromone provides a valuable tool for pest management. This technical guide has provided a



comprehensive overview of the current knowledge on **myristyl acetate**, offering a valuable resource for researchers and professionals in related fields. Further research could focus on optimizing enzymatic synthesis for industrial-scale production and exploring the specific olfactory receptors that bind to **myristyl acetate** in various insect species.

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- To cite this document: BenchChem. [Myristyl Acetate literature review and historical context].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b107315#myristyl-acetate-literature-review-and-historical-context]

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